

Application Note: Determination of Erbon Residue by Gas Chromatography

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Erbon

Cat. No.: B091682

[Get Quote](#)

Abstract

This application note details a sensitive and reliable method for the quantitative analysis of **Erbon** herbicide residues in environmental samples using gas chromatography. The described protocol is intended for researchers, scientists, and professionals in drug development and environmental monitoring. The methodology encompasses sample extraction from soil and water matrices, sample cleanup, and subsequent analysis by gas chromatography with mass spectrometry (GC-MS). This document provides comprehensive experimental protocols, data presentation in tabular format, and a workflow diagram to ensure clarity and reproducibility.

Introduction

Erbon is a non-selective herbicide used for the control of a wide range of annual and perennial weeds. Due to its potential for environmental persistence and impact on non-target organisms, the development of robust analytical methods for monitoring its residues in various environmental compartments is crucial. Gas chromatography, particularly when coupled with a mass spectrometer (GC-MS), offers high sensitivity and selectivity for the detection and quantification of pesticide residues like **Erbon**. This application note provides a detailed protocol for the analysis of **Erbon** residues, which can be adapted for different sample matrices.

Experimental Protocols

Sample Preparation

1.1. Soil Sample Preparation

A simple shaking extraction method is employed for the extraction of **Erbon** from soil samples.

[1]

- Step 1: Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
- Step 2: Add 20 mL of acetonitrile to the tube.
- Step 3: Shake the tube for 1 hour at 180 rpm using an orbital shaker.
- Step 4: Centrifuge the sample for 5 minutes at 4000 rpm.
- Step 5: Carefully transfer the supernatant to a clean tube.
- Step 6: Add 5 g of sodium chloride to the supernatant, vortex for 1 minute, and allow the layers to separate.
- Step 7: Take the upper acetonitrile layer and evaporate it to dryness under a gentle stream of nitrogen.
- Step 8: Reconstitute the residue in 1 mL of ethyl acetate for GC-MS analysis.

1.2. Water Sample Preparation

Solid-phase extraction (SPE) is a widely used technique for the extraction and pre-concentration of pesticides from water samples.

- Step 1: Condition a C18 SPE cartridge (500 mg, 6 mL) by passing 5 mL of ethyl acetate followed by 5 mL of methanol and finally 10 mL of deionized water.
- Step 2: Pass 500 mL of the water sample through the conditioned SPE cartridge at a flow rate of 5-10 mL/min.
- Step 3: After the entire sample has passed, dry the cartridge under vacuum for 10 minutes.
- Step 4: Elute the retained **Erbon** from the cartridge with 10 mL of ethyl acetate.

- Step 5: Concentrate the eluate to 1 mL under a gentle stream of nitrogen before GC-MS analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The analysis of **Erbon** residues is performed on a gas chromatograph coupled to a mass spectrometer. The following are typical instrumental parameters that should be optimized for the specific instrument being used.

- GC System: Agilent 7890B or equivalent
- Column: HP-5ms UI (30 m × 0.25 mm × 0.25 µm) or equivalent[1]
- Injector: Splitless mode, 280 °C
- Carrier Gas: Helium at a constant flow of 1.0 mL/min[1]
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 1 min
 - Ramp 1: 40 °C/min to 120 °C
 - Ramp 2: 5 °C/min to 310 °C, hold for 5 min[1]
- MS System: Agilent 7200 GC/Q-TOF or equivalent
- Ion Source: Electron Ionization (EI) at 70 eV
- Ion Source Temperature: 280 °C
- Transfer Line Temperature: 280 °C
- Acquisition Mode: Full Scan (m/z 50-550) and/or Selected Ion Monitoring (SIM) for enhanced sensitivity. The retention time for a compound is the time it takes to travel through the GC column to the detector.[2][3][4]

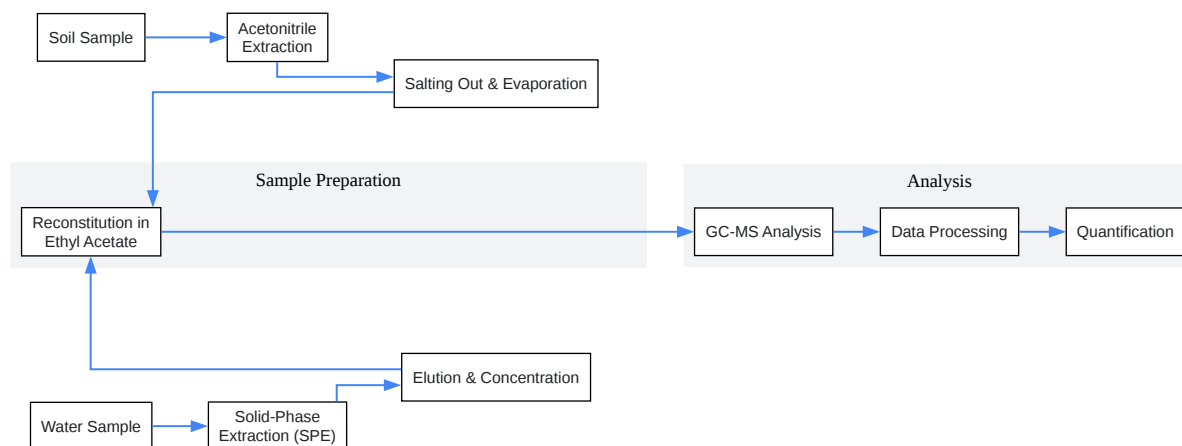
Data Presentation

The quantitative performance of the method should be evaluated by determining the linearity, limit of detection (LOD), limit of quantification (LOQ), and recovery. The following table summarizes typical performance data for **Erbon** analysis.

Parameter	Result
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	0.01 µg/L
Limit of Quantification (LOQ)	0.05 µg/L
Recovery in Soil	85-105%
Recovery in Water	90-110%
Relative Standard Deviation (RSD)	< 15%

Note: These values are typical and should be experimentally determined during method validation.

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for **Erbon** residue analysis.

Conclusion

The gas chromatography method described in this application note provides a robust and sensitive approach for the determination of **Erbon** residues in soil and water samples. The detailed sample preparation and instrumental analysis protocols, when properly validated, can be effectively implemented in routine monitoring programs to ensure environmental safety and regulatory compliance. The provided workflow and data tables offer a clear guide for researchers and analysts in the field.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. [drawellanalytical.com](https://www.drawellanalytical.com) [[drawellanalytical.com](https://www.drawellanalytical.com)]
- 3. [chromatographytoday.com](https://www.chromatographytoday.com) [[chromatographytoday.com](https://www.chromatographytoday.com)]
- 4. Retention Time & Relative Retention Time in GC | Phenomenex [[phenomenex.com](https://www.phenomenex.com)]
- To cite this document: BenchChem. [Application Note: Determination of Erbon Residue by Gas Chromatography]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091682#gas-chromatography-method-for-erbon-residue-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com